

In-Depth Technical Guide: Safety, Handling, and Toxicity of 5-Bromo-2-hydrazinopyridine

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Compound of Interest

Compound Name: 5-Bromo-2-hydrazinopyridine

Cat. No.: B1279471

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Executive Summary

5-Bromo-2-hydrazinopyridine is a heterocyclic organic compound with applications in pharmaceutical synthesis and research. Due to the presence of a hydrazine moiety and a brominated pyridine ring, this compound presents significant health hazards that necessitate stringent safety and handling protocols. This guide provides a comprehensive overview of the known safety, handling, and toxicity information for **5-Bromo-2-hydrazinopyridine**, based on available data. While specific quantitative toxicological data for this compound is limited, this guide extrapolates potential hazards based on its chemical structure and the known toxicology of related compounds.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-Bromo-2-hydrazinopyridine** is presented in Table 1.

Table 1: Chemical and Physical Properties of **5-Bromo-2-hydrazinopyridine**

Property	Value	Reference(s)
Chemical Name	5-Bromo-2-hydrazinopyridine	[1][2]
Synonyms	(5-bromopyridin-2-yl)hydrazine	[1][2]
CAS Number	77992-44-0	[2]
Molecular Formula	C ₅ H ₆ BrN ₃	[2]
Molecular Weight	188.03 g/mol	[2]
Appearance	White to off-white or light yellow to light orange crystalline solid/powder.[3][4]	
Melting Point	132-137 °C	[2]
Solubility	Slight solubility in water; moderate solubility in polar organic solvents like ethanol and dimethyl sulfoxide (DMSO).[3][4]	



Safety and Hazard Information

5-Bromo-2-hydrazinopyridine is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear indication of its potential health risks.

GHS Classification

The GHS classification for **5-Bromo-2-hydrazinopyridine**, based on aggregated data from multiple suppliers, is summarized in Table 2.

Table 2: GHS Hazard Classification for **5-Bromo-2-hydrazinopyridine**

Hazard Class	Category	GHS Code	Signal Word	Pictogram	Percentage of Notifications	Reference(s)
Acute Toxicity (Oral)	3	H301	Danger		97.6%	[1] [5]
Skin Corrosion/Irritation	2	H315	Danger	corrosive	100%	[1] [5]
Serious Eye Damage/Eye Irritation	1	H318	Danger	corrosive	97.6%	[1] [5]
Specific Target Organ Toxicity (Single Exposure)	3	H335	Danger		97.6%	[1] [5]

Note: The percentages reflect the proportion of notifications to the ECHA C&L Inventory that include the specified hazard classification.[\[1\]](#)

Hazard and Precautionary Statements

The corresponding hazard (H) and precautionary (P) statements are crucial for safe handling and are detailed in Table 3.

Table 3: Hazard and Precautionary Statements for **5-Bromo-2-hydrazinopyridine**

Type	Code	Statement	Reference(s)
Hazard	H301	Toxic if swallowed.	[1][5]
H315	Causes skin irritation.	[1][5]	
H318	Causes serious eye damage.	[1][5]	
H335	May cause respiratory irritation.	[1][5]	
Precautionary (Prevention)	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[5][6]
P264	Wash hands thoroughly after handling.	[7]	
P270	Do not eat, drink or smoke when using this product.	[8]	
P271	Use only outdoors or in a well-ventilated area.	[6][8]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[6][7]	
Precautionary (Response)	P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	[5]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[5][7]	

P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[6][9]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6][7]
P310	Immediately call a POISON CENTER or doctor/physician.	[5]
P332+P313	If skin irritation occurs: Get medical advice/attention.	[6][9]
P362+P364	Take off contaminated clothing and wash it before reuse.	[9]
Precautionary (Storage)	P403+P233	Store in a well-ventilated place. Keep container tightly closed. [9]
P405	Store locked up.	[9]
Precautionary (Disposal)	P501	Dispose of contents/container in accordance with local/regional/national/international regulations. [6][9]

Handling and Storage

Proper handling and storage procedures are paramount to minimize the risk of exposure.

Personal Protective Equipment (PPE)

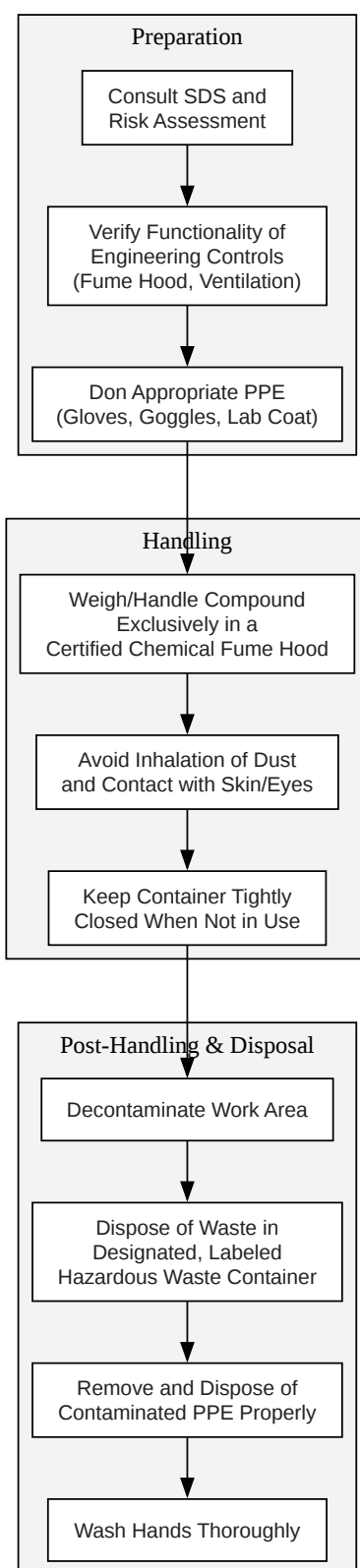
A comprehensive list of recommended PPE is provided in Table 4.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Reference(s)
Eye/Face Protection	Chemical safety goggles and a face shield.	[10]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and other protective clothing as necessary to prevent skin contact.	[10]
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used if engineering controls are insufficient to maintain airborne concentrations below exposure limits or if irritation is experienced.	[10]

Safe Handling Workflow

The following diagram outlines the essential steps for the safe handling of **5-Bromo-2-hydrazinopyridine**.



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Caption: Workflow for the safe handling of **5-Bromo-2-hydrazinopyridine**.

Storage and Disposal

Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.^{[4][11]} Keep the container tightly sealed.^{[4][11]}

Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow this chemical to enter the environment.

Toxicity Information

Detailed toxicological studies on **5-Bromo-2-hydrazinopyridine** are not readily available in the public domain. The information presented here is based on its GHS classification and the known toxicology of related hydrazine and pyridine compounds.

Acute Toxicity

- Oral: Classified as Acute Toxicity Category 3 (H301: Toxic if swallowed).^{[1][5]} Ingestion may cause serious adverse health effects or death.
- Dermal: No specific data is available, but skin contact should be avoided.
- Inhalation: May cause respiratory irritation (H335).^{[1][5]}

Skin and Eye Irritation

- Skin: Causes skin irritation (H315).^{[1][5]} Prolonged or repeated contact may lead to dermatitis.
- Eyes: Causes serious eye damage (H318).^{[1][5]} Contact can result in irreversible eye injury.

Chronic Toxicity and Other Health Effects

While specific data for **5-Bromo-2-hydrazinopyridine** is lacking, the toxicity of its constituent moieties provides insight into potential long-term health effects.

- Hydrazine Derivatives: Many hydrazine compounds are known to be genotoxic and are considered potential human carcinogens.^[2] They can also cause damage to the liver, kidneys, and central nervous system upon prolonged exposure.^{[12][13]}

- Brominated Pyridines: Some brominated aromatic compounds have been shown to be hepatotoxic.[\[14\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 5: First Aid Measures for **5-Bromo-2-hydrazinopyridine**

Exposure Route	First Aid Procedure	Reference(s)
Ingestion	Do NOT induce vomiting. Immediately call a poison control center or physician. Rinse mouth with water.	[5] [9]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation persists.	[9] [13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[9] [13]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[6] [9] [13]

Experimental Protocols (General)

Specific experimental protocols for the toxicological evaluation of **5-Bromo-2-hydrazinopyridine** are not available. However, standardized OECD guidelines are followed for the GHS classifications. A general overview of these protocols is provided below.

Acute Oral Toxicity (General Protocol based on OECD Guidelines)

The acute oral toxicity is typically determined using methods like the Up-and-Down Procedure (OECD 425), Acute Toxic Class Method (OECD 423), or Fixed Dose Procedure (OECD 420). The general steps involve:

- Fasting of the test animals (usually rats) overnight.
- Administration of a single dose of the substance via gavage.
- Observation of the animals for signs of toxicity and mortality over a period of 14 days.
- Necropsy of all animals at the end of the observation period.

Skin Irritation (General Protocol based on OECD Guideline 404)

- Application of the test substance to a small area of shaved skin on a test animal (usually a rabbit).
- The substance is held in contact with the skin for a specified period (e.g., 4 hours).
- Observation and scoring of skin reactions (erythema and edema) at specific time points (e.g., 1, 24, 48, and 72 hours) after removal of the substance.

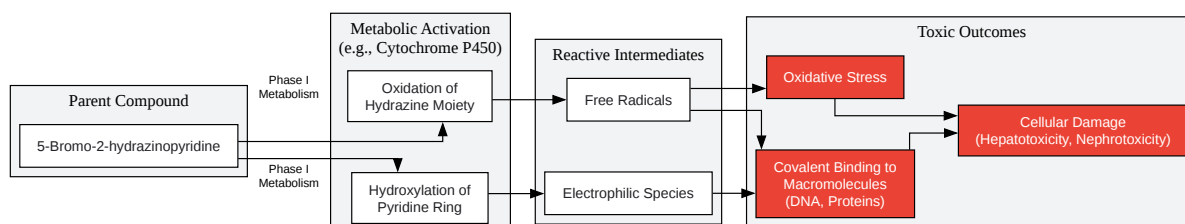
Serious Eye Damage (General Protocol based on OECD Guideline 405)

- Instillation of a single dose of the test substance into the conjunctival sac of one eye of a test animal (usually a rabbit).

- The other eye serves as a control.
- Observation and scoring of ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.

Postulated Metabolic Pathway and Mechanism of Toxicity

There is no specific information on the metabolic pathway of **5-Bromo-2-hydrazinopyridine**. However, based on the metabolism of hydrazine and pyridine derivatives, a plausible pathway can be postulated. Hydrazine derivatives are known to undergo metabolic activation, which can lead to the formation of reactive intermediates.



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Caption: Postulated metabolic activation and toxicity pathway for **5-Bromo-2-hydrazinopyridine**.

The toxicity of hydrazine derivatives is often attributed to their metabolism into reactive species that can cause cellular damage through mechanisms like covalent binding to macromolecules and the generation of oxidative stress.[1][6] The pyridine ring can also undergo metabolic transformations, potentially leading to the formation of toxic metabolites.[11]

Conclusion

5-Bromo-2-hydrazinopyridine is a hazardous chemical that requires careful handling by trained professionals in a controlled laboratory environment. Its acute oral toxicity, severe eye and skin irritation potential, and respiratory irritation hazards are well-documented through its GHS classification. While specific quantitative toxicological data and detailed experimental protocols for this compound are not readily available, a conservative approach to safety, based on the known hazards of hydrazine and pyridine derivatives, is strongly recommended. Adherence to the handling, storage, and first aid procedures outlined in this guide is essential to mitigate the risks associated with its use.

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